

In-Depth Technical Guide: Tert-butyl 2-methylpropanoate Safety Data

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Compound of Interest

Compound Name: *Tert-butyl 2-methylpropanoate*

Cat. No.: B095702

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **tert-butyl 2-methylpropanoate** (also known as tert-butyl isobutyrate). The information is compiled from various sources to ensure a thorough understanding of its hazard profile, handling procedures, and emergency protocols. It is imperative to consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the most accurate and detailed information before handling this chemical.

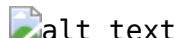
Section 1: Chemical Identification and Physical Properties

Tert-butyl 2-methylpropanoate is an ester with a characteristic fruity odor. Its fundamental properties are summarized below.

Property	Value	Source
Chemical Name	tert-butyl 2-methylpropanoate	PubChem[1]
Synonyms	tert-butyl isobutyrate, t-butyl isobutyrate, tert-butyl 2-methylpropionate	PubChem[1]
CAS Number	16889-72-8	PubChem[1]
Molecular Formula	C8H16O2	PubChem[1]
Molecular Weight	144.21 g/mol	PubChem[1]
Boiling Point	127.0 - 128.3 °C	-

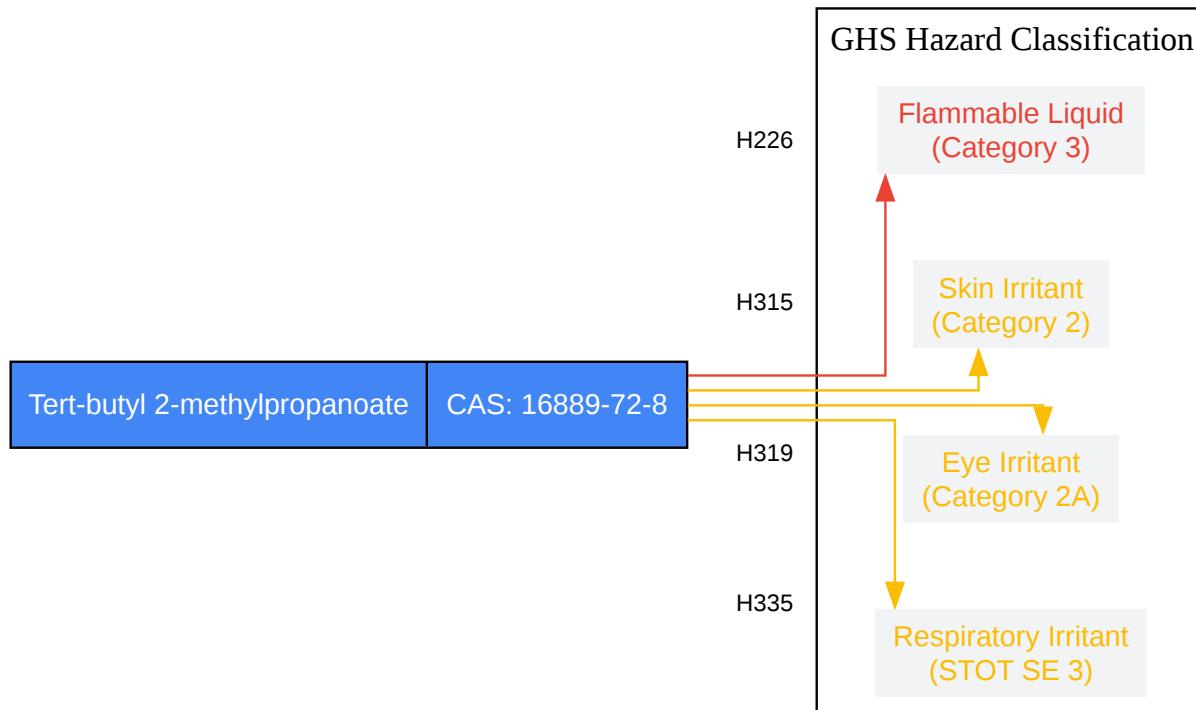
Section 2: Hazard Identification and Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. **Tert-butyl 2-methylpropanoate** is classified as follows:

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	3	H226: Flammable liquid and vapor	 alt text
Skin Corrosion/Irritation	2	H315: Causes skin irritation	 alt text
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	 alt text
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	 alt text

Data sourced from PubChem.[1]

The following Graphviz diagram illustrates the GHS hazard classification for **tert-butyl 2-methylpropanoate**.



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GHS Hazard Classification for **Tert-butyl 2-methylpropanoate**.

Section 3: Quantitative Safety Data

A comprehensive search for quantitative safety data for **tert-butyl 2-methylpropanoate** was conducted. However, specific values for flash point, autoignition temperature, explosive limits, and toxicological data (LD50/LC50) were not available in the public domain at the time of this report. It is crucial to obtain this information from the supplier's Safety Data Sheet (SDS).

For context, data for a structural isomer, butyl isobutyrate (CAS: 97-87-0), is provided below. This data should NOT be used for **tert-butyl 2-methylpropanoate** as the two are different chemical entities with potentially different safety profiles.

Parameter	Value (for Butyl Isobutyrate)	Source
Flash Point	45.56 °C (114.00 °F)	The Good Scents Company[2]
Oral LD50 (rat)	> 5000 mg/kg	The Good Scents Company[2]
Dermal LD50 (rabbit)	> 5000 mg/kg	The Good Scents Company[2]

Section 4: Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **tert-butyl 2-methylpropanoate** are not publicly available. Standard OECD guidelines for testing of chemicals would likely be followed for such evaluations. These would include, but are not limited to:

- OECD Guideline 401: Acute Oral Toxicity
- OECD Guideline 402: Acute Dermal Toxicity
- OECD Guideline 403: Acute Inhalation Toxicity
- OECD Guideline 404: Acute Dermal Irritation/Corrosion
- OECD Guideline 405: Acute Eye Irritation/Corrosion
- OECD Guideline 102: Melting Point/Melting Range
- OECD Guideline 103: Boiling Point
- OECD Guideline 107: Partition Coefficient (n-octanol/water)
- OECD Guideline 109: Density of Liquids and Solids
- OECD Guideline 117: Partition Coefficient (n-octanol/water), HPLC Method

Section 5: Safe Handling and Emergency Procedures

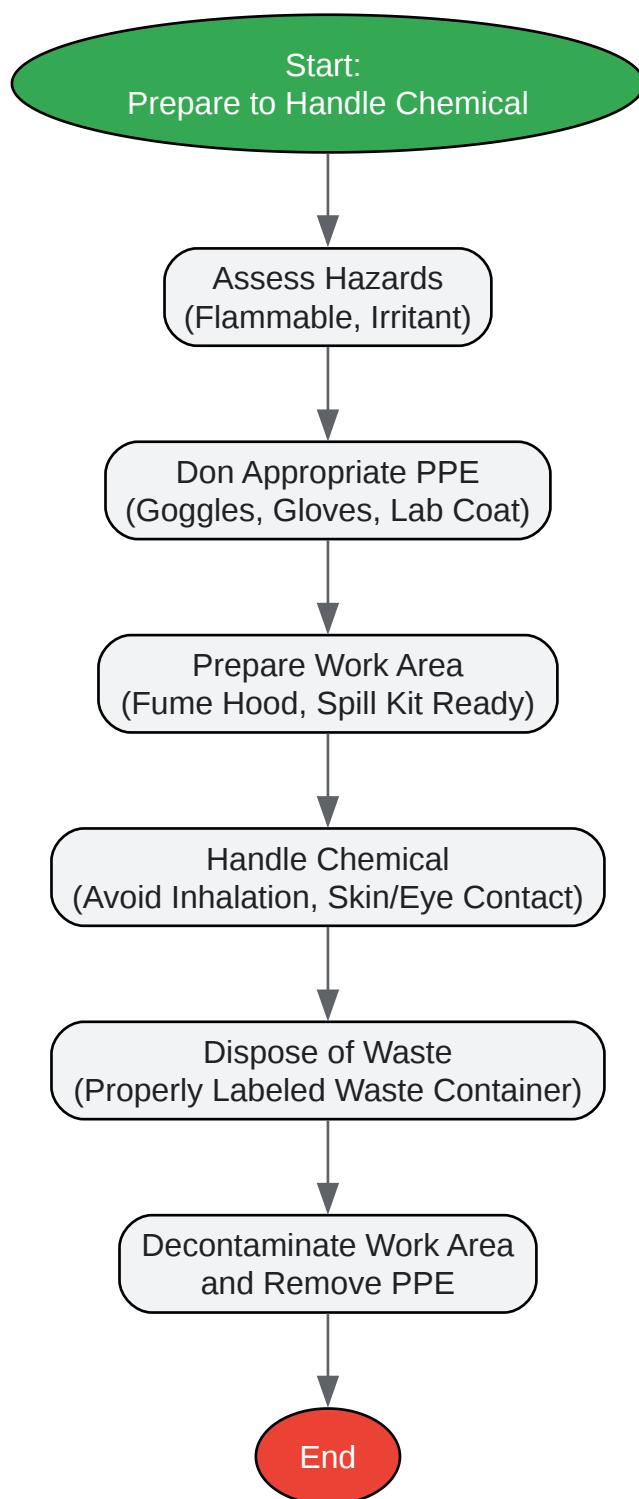
Given the classification of **tert-butyl 2-methylpropanoate** as a flammable liquid and an irritant, the following general handling and emergency procedures should be followed.

Personal Protective Equipment (PPE) and Engineering Controls

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or other suitable chemical-resistant gloves. A lab coat or chemical-resistant apron is also recommended.
- Respiratory Protection: If working outside of a fume hood or if vapors are expected to be high, use a respirator with an appropriate organic vapor cartridge.

Safe Handling Workflow

The following diagram outlines a general workflow for safely handling flammable and irritant liquids like **tert-butyl 2-methylpropanoate**.



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General Safe Handling Workflow for Flammable and Irritant Liquids.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. Water spray may be ineffective but can be used to cool fire-exposed containers.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Section 6: Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources. Keep away from oxidizing agents.
- Disposal: Dispose of waste and residues in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.

Disclaimer: This document is intended as a technical guide and is not a substitute for the manufacturer's Safety Data Sheet (SDS). Always refer to the SDS for the most current and complete safety information before using **tert-butyl 2-methylpropanoate**. The absence of certain data in this report highlights the need for caution and reliance on supplier-provided information.

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References

- 1. Tert-butyl 2-methylpropanoate | C8H16O2 | CID 519334 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. butyl isobutyrate, 97-87-0 [thegoodsentscompany.com]
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